

Physical properties like melting and boiling point of 2,5-Dibromopyrazine

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Compound of Interest

Compound Name: 2,5-Dibromopyrazine

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A Technical Guide to the Physical Properties of 2,5-Dibromopyrazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2,5-Dibromopyrazine**, with a specific focus on its melting and boiling points. The information contained herein is intended to support research, development, and quality control activities involving this compound.

Introduction to 2,5-Dibromopyrazine

2,5-Dibromopyrazine is a halogenated heterocyclic compound that serves as a versatile building block in organic synthesis.^[1] Its chemical structure, characterized by a pyrazine ring substituted with two bromine atoms, makes it a valuable intermediate in the development of pharmaceuticals, agrochemicals, and materials science applications.^[1] In the pharmaceutical industry, it has been explored for synthesizing novel therapeutic agents, including anti-cancer and anti-inflammatory drugs.^[1] Given its utility, a thorough understanding of its physical properties is essential for its handling, characterization, and application in various chemical processes.

Physical and Chemical Properties

2,5-Dibromopyrazine is typically a crystalline solid at room temperature, with its appearance described as a white to light yellow or even orange to green crystalline powder.[1][2][3]

Table 1: Physical and Chemical Properties of **2,5-Dibromopyrazine**

Property	Value	Source(s)
Molecular Formula	C ₄ H ₂ Br ₂ N ₂	[1][2]
Molecular Weight	237.88 g/mol	[1][2][4]
Melting Point	45.0 to 49.0 °C	[2][3]
47 °C	[3]	
Boiling Point	234.0 ± 35.0 °C (Predicted)	[2][5][6]
234.044 °C at 760 mmHg	[7]	
Density	2.197 g/cm ³	[2][5][7]
Appearance	White to Orange to Green powder to crystal	[2][3]
White to light yellow solid	[1]	
Purity	>98.0% (GC)	[3]
95% (GC)	[8][9]	
CAS Number	23229-26-7	[1][2][8]

Experimental Protocols for Property Determination

The accurate determination of melting and boiling points is crucial for verifying the purity and identity of **2,5-Dibromopyrazine**. The following are detailed methodologies for these key experiments.

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow range.[10][11] The presence of impurities typically causes a depression and broadening of the melting point range.[10][11]

Methodology: Capillary Method using a Melting Point Apparatus

- Sample Preparation:

- A small amount of finely powdered, dry **2,5-Dibromopyrazine** is placed on a clean, dry surface.[12]
- One end of a capillary tube is sealed by heating it in the edge of a Bunsen burner flame. [11][12]
- The open end of the capillary tube is pressed into the powdered sample. The tube is then tapped gently to pack the solid into the sealed end, aiming for a sample height of 1-2 mm. [11][12]

- Apparatus Setup:

- The packed capillary tube is placed into the sample holder of a melting point apparatus (e.g., a Mel-Temp or similar device).[10]
- A calibrated thermometer or digital temperature probe is inserted into the apparatus to monitor the temperature of the heating block.[10]

- Measurement:

- The apparatus is heated rapidly to a temperature approximately 10-15°C below the expected melting point of **2,5-Dibromopyrazine**.
- The heating rate is then reduced to a slow and steady rate, typically 1-2°C per minute, to ensure thermal equilibrium between the sample, heating block, and thermometer.[10]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last crystal melts is recorded as the end of the melting range.[10]
- For accuracy, the determination should be repeated at least twice with fresh samples.[10]

The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure.[13][14][15] Since the boiling point of **2,5-Dibromopyrazine** is relatively high, appropriate apparatus and heating media must be used.

Methodology: Micro Boiling Point Determination using a Thiele Tube

- Sample Preparation:

- A small amount of **2,5-Dibromopyrazine** is placed in a small test tube (e.g., a fusion tube), filling it to a depth of about 1-2 cm.[15]

- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.[15]

- Apparatus Setup:

- The test tube is attached to a thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the sample.[13]

- This assembly is then clamped and immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil), making sure the heating liquid level is above the sample level.[13] The rubber band should remain above the oil level to prevent it from dissolving in the hot oil.[13]

- Measurement:

- The side arm of the Thiele tube is gently heated with a Bunsen burner.[15] The shape of the tube allows for convection currents to maintain a uniform temperature throughout the oil.[15]

- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.

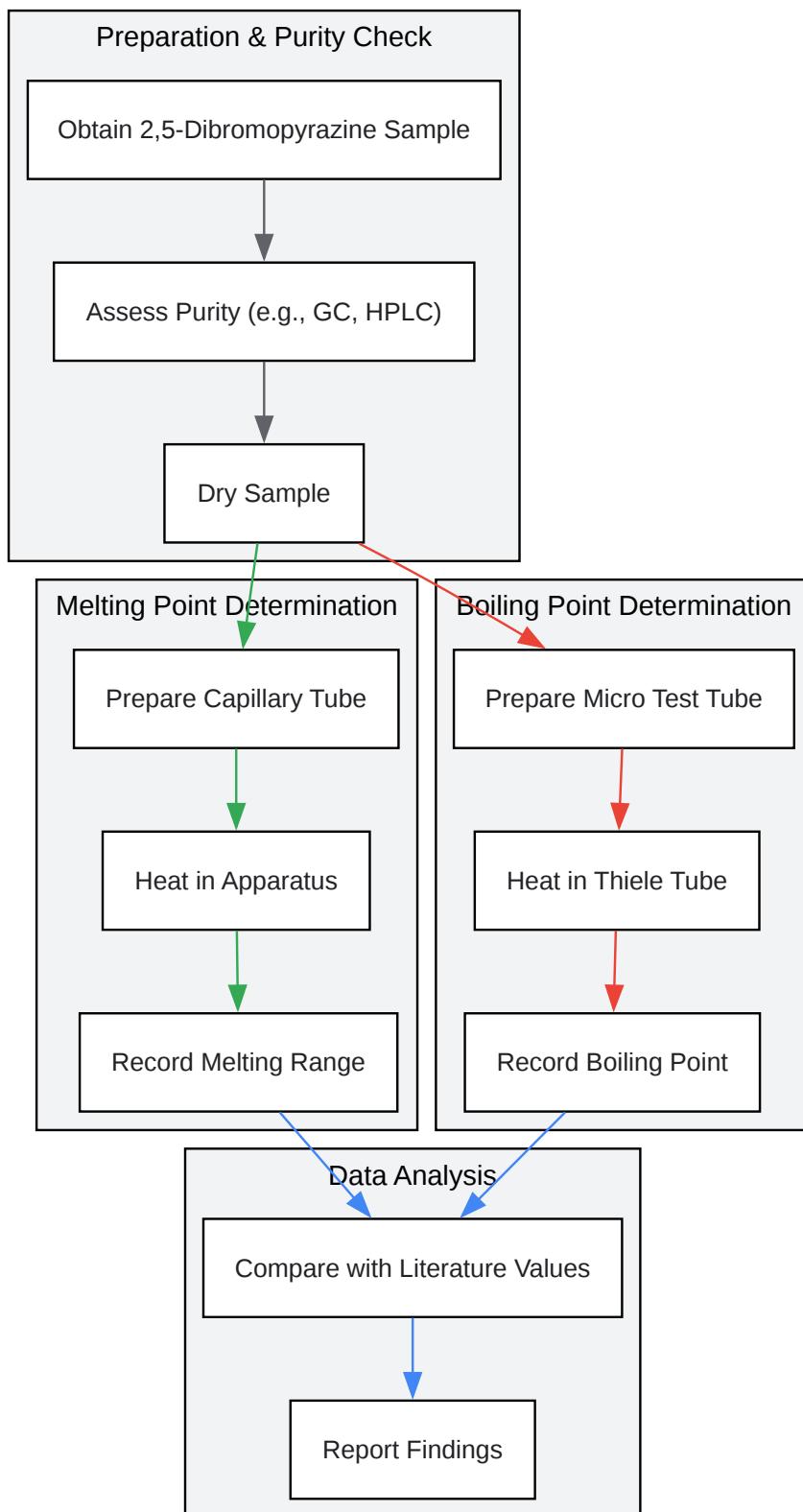
- Upon further heating, the sample will begin to vaporize, and a rapid and continuous stream of bubbles will emerge from the capillary tube.[13]

- At this point, heating is discontinued. The liquid will begin to cool.

- The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.[13][15] This is the point where the external pressure equals the vapor pressure of the substance.

Workflow Visualization

The following diagram illustrates the general experimental workflow for determining the physical properties of a solid compound like **2,5-Dibromopyrazine**.

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Caption: Workflow for Physical Property Determination.

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